

Troubleshooting N-Lauroyl-L-lysine solubility in different solvents

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Compound of Interest

Compound Name: *N-Lauroyl-L-lysine*

Cat. No.: *B1594282*

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Technical Support Center: N-Lauroyl-L-lysine Solubility

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **N-Lauroyl-L-lysine**. Here, you will find information on overcoming solubility challenges to ensure consistent and reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **N-Lauroyl-L-lysine**?

N-Lauroyl-L-lysine is a white powder that is practically insoluble or sparingly soluble in water and most common organic solvents and oils at neutral pH.^{[1][2]} Its amphiphilic nature, possessing both a lipophilic lauroyl chain and a hydrophilic lysine headgroup, contributes to its poor solubility in simple solvent systems.

Q2: In which solvents has the solubility of **N-Lauroyl-L-lysine** been reported?

While broadly insoluble, some solubility has been achieved under specific conditions. It is soluble in strong acidic or strong alkaline aqueous solutions.^{[3][4]} Dimethyl sulfoxide (DMSO) is a commonly used organic solvent, though solubility is limited.^{[3][5]}

Q3: How does pH affect the solubility of **N-Lauroyl-L-lysine** in aqueous solutions?

The pH of the aqueous medium is a critical factor in the solubility of **N-Lauroyl-L-lysine**.^[3] As an amino acid derivative, it has both a carboxylic acid group and an amino group.

- At low pH (acidic conditions): The amino group is protonated, leading to a net positive charge and increased aqueous solubility.
- At high pH (alkaline conditions): The carboxylic acid group is deprotonated, resulting in a net negative charge and enhanced aqueous solubility.^[3]

Q4: Can heating improve the solubility of **N-Lauroyl-L-lysine**?

While increasing the temperature can enhance the solubility of many compounds, there is limited quantitative data available for **N-Lauroyl-L-lysine**. In some purification processes, heating to 40-80°C in an acidic solution is utilized.^[3] However, for routine laboratory preparations, adjusting the pH or using appropriate solvent systems is a more common and effective strategy.

Q5: Are there any water-soluble alternatives to **N-Lauroyl-L-lysine**?

Yes, to address the solubility challenges, water-soluble derivatives of **N-Lauroyl-L-lysine** have been developed for specific applications, particularly in cosmetics.^[6]

Data Presentation: N-Lauroyl-L-lysine Solubility

The following table summarizes the available qualitative and quantitative solubility data for **N-Lauroyl-L-lysine** in various solvents. Due to limited published data, many entries are qualitative.

Solvent System	Temperature	Concentration	Remarks	Citations
Water (neutral pH)	Ambient	< 1 mg/mL	Practically insoluble.	[3][5]
Alcohol (e.g., Ethanol)	Ambient	Insoluble	Generally reported as insoluble at neutral pH.	[2]
DMSO	Ambient	< 1 mg/mL	Sparingly soluble.	[3][5]
DMSO (with 1M HCl to pH 2 and ultrasonication)	Ambient	9.09 mg/mL	Significant increase in solubility with acidification and sonication.	[3][7]
10% DMSO / 90% Corn Oil	Ambient	≥ 0.91 mg/mL	A common formulation for in vivo studies.	[3][7][8]
Strong Acidic Solutions (e.g., pH 1)	Ambient	Soluble	The protonated amino group increases polarity and solubility.	[4]
Strong Alkaline Solutions (e.g., pH 12)	Ambient	Soluble	The deprotonated carboxyl group increases polarity and solubility.	[4]

Troubleshooting Guides

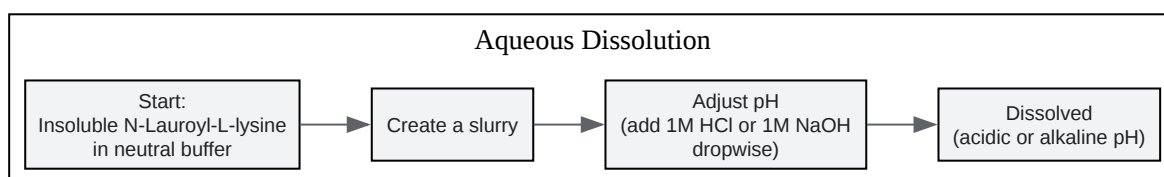
Issue 1: N-Lauroyl-L-lysine is not dissolving in my aqueous buffer.

This is a common issue due to its low solubility at neutral pH.

Root Cause: At neutral pH, the zwitterionic form of **N-Lauroyl-L-lysine** may have strong intermolecular interactions, leading to low solubility.

Solution:

- pH Adjustment: The most effective method is to alter the pH of your buffer.^[3]
 - Create a slurry of the **N-Lauroyl-L-lysine** powder in your buffer.
 - Slowly add a dilute acid (e.g., 1M HCl) dropwise while stirring until the powder dissolves.
 - Alternatively, for alkaline conditions, add a dilute base (e.g., 1M NaOH) dropwise.
 - Caution: Be aware that adjusting the pH back towards neutral will likely cause the compound to precipitate.^[3]



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Caption: Workflow for dissolving **N-Lauroyl-L-lysine** in aqueous solutions.

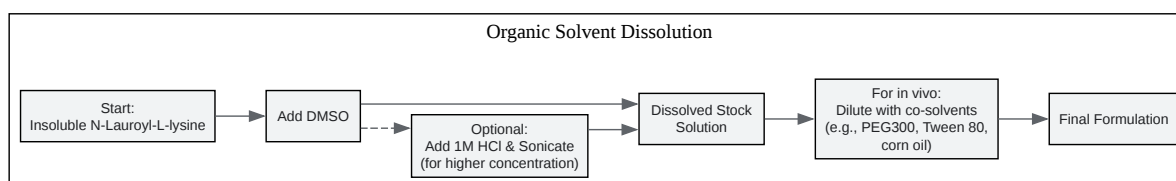
Issue 2: I need to use an organic solvent, but N-Lauroyl-L-lysine has low solubility.

For applications where aqueous solutions are not suitable, selecting the right organic solvent system is crucial.

Root Cause: The combination of a polar amino acid head and a nonpolar lauroyl tail limits its solubility in many common organic solvents.

Solutions:

- Primary Solvent - DMSO: Dimethyl sulfoxide (DMSO) is the most commonly recommended organic solvent for **N-Lauroyl-L-lysine**.^[3]
- Enhancing Solubility in DMSO: If you require a higher concentration, you can try the following:
 - Add a small amount of 1M HCl to the DMSO to lower the pH.
 - Use ultrasonication to aid dissolution. A concentration of up to 9.09 mg/mL has been reported using this method.^[7]
- Co-solvent Systems for In Vivo Use: For animal studies, a common approach is to first dissolve **N-Lauroyl-L-lysine** in a minimal amount of DMSO and then dilute it with a co-solvent system. A frequently used formulation is a mixture of PEG300, Tween 80, and saline, or a combination of DMSO and corn oil.^[9]



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Caption: Workflow for dissolving **N-Lauroyl-L-lysine** in organic solvents.

Issue 3: My N-Lauroyl-L-lysine precipitates when I dilute my DMSO stock solution into an aqueous medium (e.g.,

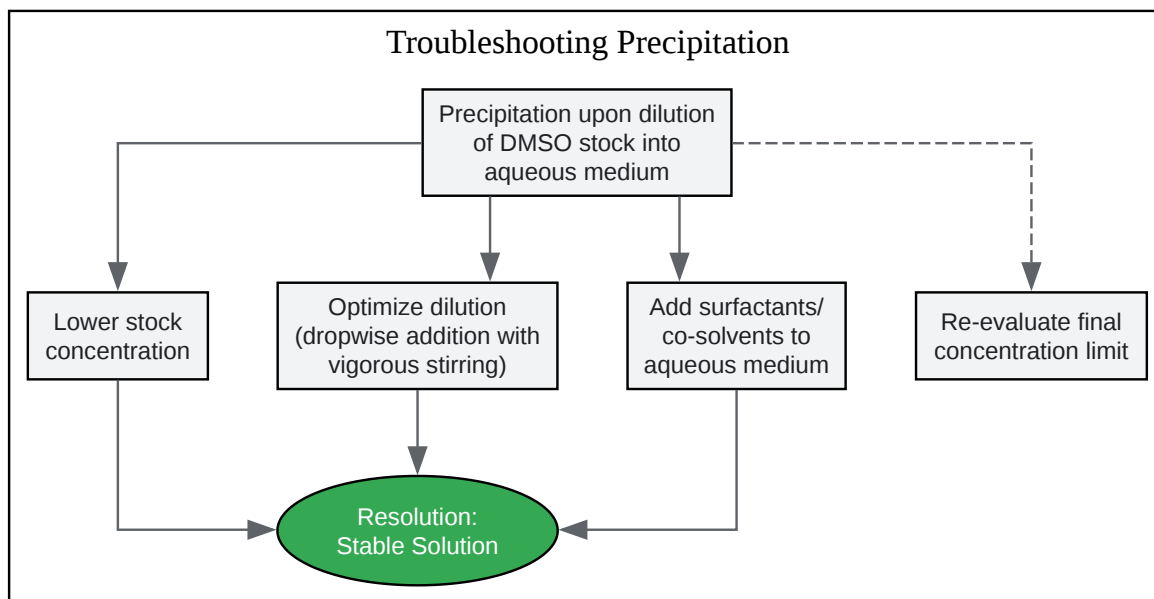
cell culture media).

This is a common phenomenon known as "solvent shock" or "crashing out."

Root Cause: **N-Lauroyl-L-lysine** is soluble in the DMSO stock but insoluble in the final aqueous environment. The rapid change in solvent polarity upon dilution causes the compound to precipitate.

Solutions:

- Lower the Stock Concentration: Using a more dilute stock solution in DMSO can reduce the severity of the solvent shock upon dilution.[3]
- Optimize the Dilution Process:
 - Add the DMSO stock solution dropwise to the aqueous medium while vortexing or stirring vigorously. This promotes rapid dispersion and can help keep the compound in solution at lower final concentrations.[3]
- Use Surfactants or Co-solvents: Including a small amount of a biocompatible surfactant (e.g., Tween 80) or a co-solvent (e.g., PEG300) in the final aqueous medium can help to stabilize the **N-Lauroyl-L-lysine** and prevent precipitation.
- Consider the Final Concentration Limit: There is an upper limit to the concentration of **N-Lauroyl-L-lysine** that can be maintained in an aqueous environment, even with these techniques. You may need to work at lower final concentrations in your experiments.[3]



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Caption: Troubleshooting workflow for precipitation issues.

Experimental Protocols

Protocol 1: Preparation of an Acidic Aqueous Stock Solution of N-Lauroyl-L-lysine

This protocol is suitable for applications where an acidic final pH is acceptable.

Materials:

- **N-Lauroyl-L-lysine** powder
- Purified water (e.g., deionized or distilled)
- 1M Hydrochloric acid (HCl)
- Magnetic stirrer and stir bar
- Beaker

- pH meter
- 0.22 μm syringe filter (optional, for sterilization)

Methodology:

- Weigh the desired amount of **N-Lauroyl-L-lysine** powder.
- Add the powder to a beaker containing the desired volume of purified water to create a slurry.[\[3\]](#)
- Place the beaker on a magnetic stirrer and begin stirring.
- Slowly add 1M HCl dropwise to the slurry while monitoring the solution's clarity.[\[3\]](#)
- Continue adding HCl until all the **N-Lauroyl-L-lysine** has dissolved and the solution is clear.
- Measure the final pH of the solution.
- If required for your application, sterilize the solution by passing it through a 0.22 μm syringe filter.

Protocol 2: Preparation of a DMSO Stock Solution of N-Lauroyl-L-lysine

This protocol is for preparing a concentrated stock solution for further dilution.

Materials:

- **N-Lauroyl-L-lysine** powder
- Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator (optional)

Methodology:

- Aseptically weigh the desired amount of **N-Lauroyl-L-lysine** powder in a sterile tube.
- Add the required volume of sterile DMSO to achieve the desired stock concentration (e.g., 1-10 mg/mL).[3]
- Vortex the tube vigorously for 1-2 minutes.
- If dissolution is difficult, sonicate the solution in a water bath for 5-10 minutes.[3]
- Visually inspect the solution to ensure complete dissolution.
- Store the stock solution at -20°C or -80°C for long-term stability.

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